

Application Notes and Protocols for Preparing NT157 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NT157 is a small molecule tyrphostin that functions as a selective inhibitor of Insulin Receptor Substrate 1 and 2 (IRS-1/2).[1][2][3] By inducing the serine phosphorylation and subsequent degradation of IRS-1/2, NT157 effectively disrupts critical downstream signaling pathways, including the PI3K/AKT/mTOR pathway.[4][5] Additionally, NT157 has been shown to target the STAT3 signaling pathway, making it a compound of significant interest in cancer research and drug development.[1][2] This document provides detailed application notes and protocols for the preparation of NT157 stock solutions using dimethyl sulfoxide (DMSO) for in vitro and preclinical research.

Data Presentation

The following tables summarize the key quantitative data for **NT157**.

Table 1: Chemical and Physical Properties of **NT157**



Property	Value	Source
Molecular Weight	412.26 g/mol	[1][2]
CAS Number	1384426-12-3	[1][2]
Appearance	Solid, Light yellow to yellow	[1]
Formula	C16H14BrNO5S	[1]

Table 2: Solubility of NT157

Solvent	Solubility	Notes	Source
DMSO	≥ 30 mg/mL (72.77 mM)	Hygroscopic DMSO can impact solubility; use newly opened DMSO.	[1][2]
DMSO	82 mg/mL (198.9 mM)	Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.	[3]
Ethanol	82 mg/mL	[3]	
Water	Insoluble	[3]	_

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Source
Powder	-20°C	3 years	[1][2]
Powder	4°C	2 years	[1]
In DMSO	-80°C	6 months	[1][2]
In DMSO	-20°C	1 month	[1][2]



Experimental Protocols

Protocol 1: Preparation of a 10 mM NT157 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NT157** in DMSO, a common concentration for in vitro studies.[6][7]

Materials:

- NT157 powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Work in a well-ventilated area or a chemical fume hood.
- Determine the required mass of NT157: To prepare a 10 mM stock solution, calculate the mass of NT157 needed using the following formula: Mass (mg) = Desired Volume (mL) x 10 mM x 412.26 (g/mol) / 1000 For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.12 mg of NT157.
- Weighing NT157: Carefully weigh the calculated amount of NT157 powder using an analytical balance.
- Dissolving in DMSO: Add the appropriate volume of fresh, high-purity DMSO to the vial containing the NT157 powder. For a 10 mM solution, if you weighed 4.12 mg of NT157, you would add 1 mL of DMSO.



- Mixing: Vortex the solution thoroughly until the NT157 is completely dissolved. Gentle
 warming in a water bath (not exceeding 37°C) can aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2]

Protocol 2: Preparation of NT157 for In Vivo Studies

For animal studies, **NT157** is often administered via intraperitoneal (i.p.) injection.[2][3] A common vehicle for this is a mixture of DMSO, PEG300, Tween-80, and saline.

Materials:

- NT157 powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile tubes and syringes

Procedure:

- Prepare a concentrated stock in DMSO: First, prepare a concentrated stock solution of NT157 in DMSO (e.g., 25 mg/mL).
- Prepare the vehicle: The final vehicle composition is typically 10% DMSO, 40% PEG300, 5%
 Tween-80, and 45% saline.[2]
- Dilution for Injection: To prepare the final injection solution, add the solvents sequentially. For example, to prepare 1 mL of a 2.5 mg/mL **NT157** solution:



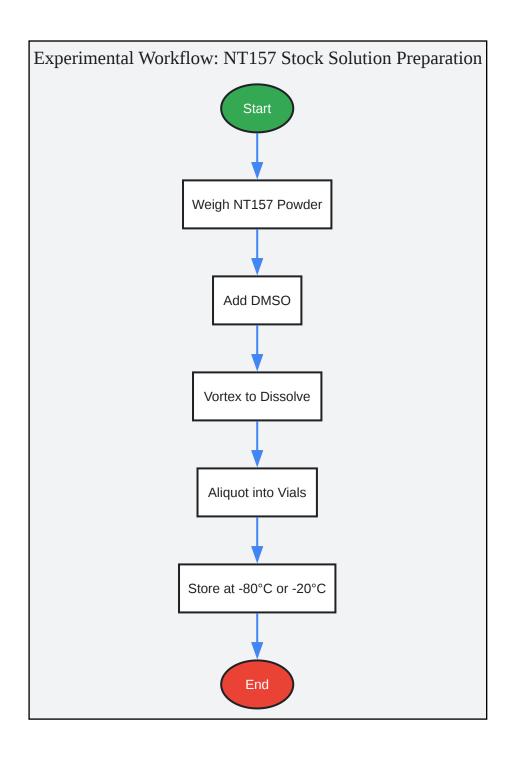




- \circ Start with 100 µL of the 25 mg/mL **NT157** in DMSO stock.
- $\circ~$ Add 400 μL of PEG300 and mix well.
- \circ Add 50 µL of Tween-80 and mix thoroughly.
- \circ Finally, add 450 µL of saline to reach a final volume of 1 mL.
- Administration: The solution should be clear and administered immediately after preparation.
 A typical dosage used in xenograft models is 50 mg/kg, administered intraperitoneally three times a week.[2]

Mandatory Visualization

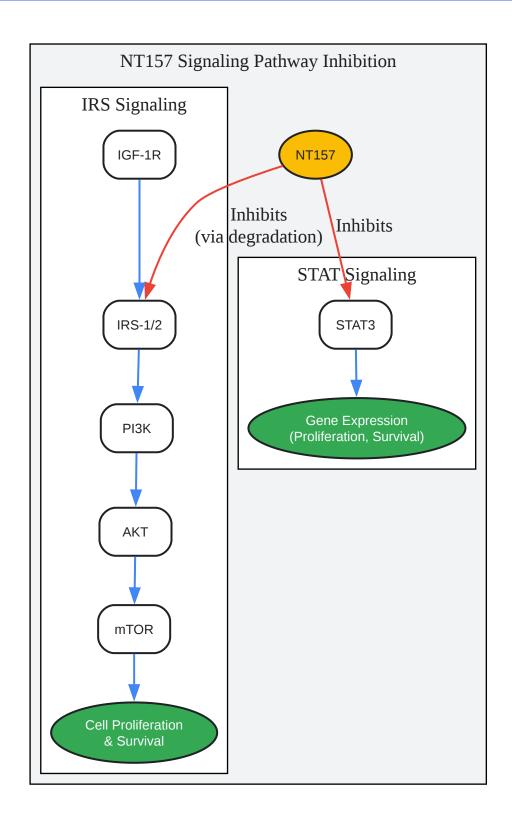




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Caption: Workflow for preparing NT157 stock solution.





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Caption: NT157 inhibits IRS and STAT3 signaling pathways.



Disclaimer: This document is intended for research purposes only. The information provided is based on currently available scientific literature. Researchers should always adhere to institutional safety guidelines and consult relevant literature for specific experimental designs. The off-target effects of DMSO, although generally minimal at the concentrations used for stock solutions, should be considered, and appropriate vehicle controls should be included in all experiments.[8]

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